

Technical Support Center: 2-(Allyloxy)phenol

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Compound of Interest

Compound Name: 2-(Allyloxy)phenol

CAS No.: 1126-20-1

Cat. No.: B117497

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A Guide for Researchers, Scientists, and Drug Development Professionals

Welcome to the Technical Support Center for **2-(Allyloxy)phenol** (CAS 1126-20-1). This guide is designed to provide you with in-depth technical information, troubleshooting advice, and frequently asked questions to ensure the stability and successful application of this versatile chemical intermediate in your research. As a bifunctional molecule with both a phenolic hydroxyl group and an allyl group, **2-(Allyloxy)phenol** is a valuable precursor in advanced organic synthesis, including the development of pharmaceuticals and organic electronic materials.^[1] Proper handling and storage are paramount to maintaining its integrity and achieving reliable experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What are the key chemical properties of 2-(Allyloxy)phenol?

2-(Allyloxy)phenol, also known as o-(allyloxy)phenol or catechol monoallyl ether, is a pale yellow oil or liquid.^[2] It possesses a unique structure that includes a phenol group and an allyl ether, making it suitable for a variety of chemical transformations such as ether cleavage, oxidation of the allyl group, and electrophilic aromatic substitution.^[3]

Table 1: Physical and Chemical Properties of **2-(Allyloxy)phenol**

Property	Value
Molecular Formula	C ₉ H ₁₀ O ₂ [4]
Molecular Weight	150.17 g/mol [4]
Appearance	Colorless to light brown/pale yellow liquid or oil[2][5]
Boiling Point	110 °C at 12 Torr[4] / 220 °C at 760 mmHg[5]
Melting Point	30.2 °C[4]
Density	1.091 g/cm ³ at 15 °C[6]
Solubility	Soluble in organic solvents like dichloromethane[2][4]; sparingly soluble in water (7 g/L at 20°C)[5]

Q2: What are the recommended long-term storage conditions for 2-(Allyloxy)phenol?

To ensure its stability, **2-(Allyloxy)phenol** should be stored in a cool, dry, and well-ventilated area.[2][5] The ideal storage temperature is between 2-8°C under an inert atmosphere, such as nitrogen or argon.[6] It should be kept in a tightly sealed container, away from heat, sparks, open flames, and direct sunlight.[5][7]

Q3: Is 2-(Allyloxy)phenol sensitive to air or light?

Yes. Phenolic compounds, in general, can be sensitive to air and light.[7] Oxidation can occur, leading to discoloration and the formation of impurities. The presence of the allyl group also introduces the possibility of polymerization, which can be initiated by light, heat, or contaminants. Therefore, storing the compound under an inert atmosphere and protected from light is crucial.[7] Some commercial preparations are stabilized with inhibitors like MEHQ (hydroquinone monomethyl ether) to prevent polymerization.[8]

Q4: What are the primary safety and handling precautions for 2-(Allyloxy)phenol?

2-(Allyloxy)phenol should be handled with care. It may cause skin and eye irritation.^[2] It is important to use this compound in a well-ventilated area, preferably a chemical fume hood.^[7] Always wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves (such as neoprene or butyl rubber), and a lab coat.^{[9][7]} Avoid inhalation of vapors and direct contact with skin and eyes.^[10] An eyewash station and safety shower should be readily accessible.^{[5][11]}

Q5: What are some common applications of 2-(Allyloxy)phenol?

Due to its bifunctional nature, **2-(Allyloxy)phenol** is a versatile intermediate in organic synthesis.^[1] It is used in the preparation of pharmaceuticals, such as the β -adrenergic blocker Oxprenolol.^{[4][6]} It also serves as a foundational component in the development of organic electronic materials, particularly for OLED displays.^{[1][3]} Additionally, its antioxidant properties suggest potential use in material stabilization.^[3]

Troubleshooting Guide

Problem: My 2-(Allyloxy)phenol has turned brown. What happened and is it still usable?

Cause: A color change from pale yellow to brown is a common indicator of oxidation. Phenolic compounds are susceptible to oxidation, which can be accelerated by exposure to air, light, and elevated temperatures. The formation of colored byproducts, such as benzoquinones, is a likely result of this process.^[12]

Solution:

- **Assess the Extent of Degradation:** The usability of the discolored compound depends on the specific requirements of your experiment. For applications requiring high purity, the presence of oxidation byproducts may be detrimental.

- **Analytical Verification:** It is highly recommended to analyze the material using techniques like NMR, GC-MS, or HPLC to identify and quantify any impurities.
- **Purification:** If the degradation is minor, purification by column chromatography may be possible to isolate the pure **2-(Allyloxy)phenol**.[\[4\]](#)
- **Prevention:** To prevent future discoloration, ensure the compound is stored under an inert atmosphere (nitrogen or argon), protected from light, and refrigerated at 2-8°C.[\[4\]](#)[\[6\]](#)

Problem: I am observing unexpected peaks in my analytical data (NMR, GC-MS) after storing 2-(Allyloxy)phenol.

Cause: The appearance of new peaks suggests the formation of degradation products or impurities. Besides oxidation, another potential issue is polymerization of the allyl group.[\[13\]](#) Phenols can also undergo other degradation pathways, especially under oxidative stress, leading to a variety of intermediates.[\[12\]](#)

Solution:

- **Identify the Impurities:** Compare your data with known degradation pathways of phenols and allyl compounds. Common byproducts could include oligomers/polymers or oxidized species.
- **Review Storage Conditions:** Verify that the compound has been stored according to the recommended guidelines (cool, dark, and under an inert atmosphere).[\[4\]](#)[\[6\]](#)
- **Consider the Container:** Ensure the storage container is made of an inert material. Phenols can be corrosive to certain metals like aluminum, magnesium, lead, and zinc.[\[9\]](#) Glass containers are generally recommended.[\[9\]](#)

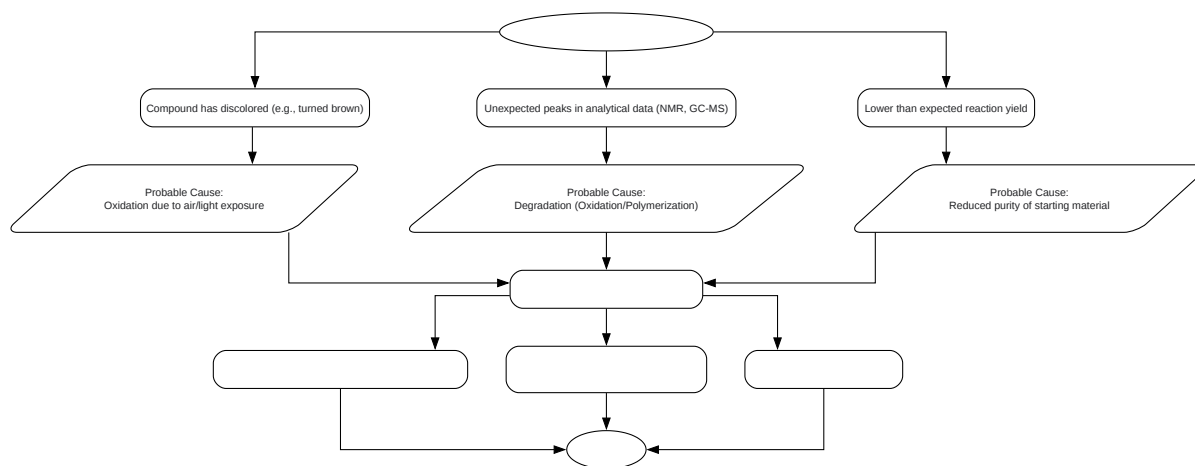
Problem: My reaction yield is lower than expected when using 2-(Allyloxy)phenol.

Cause: Reduced reactivity can be a direct consequence of improper storage and degradation. If the compound has oxidized or polymerized, the concentration of the active starting material is reduced, leading to lower yields.

Solution:

- **Purity Check:** Before use, it is good practice to check the purity of your **2-(Allyloxy)phenol**, especially if it has been stored for an extended period. A quick TLC or NMR can provide a good indication of its integrity.
- **Use a Fresh Sample:** If degradation is suspected, it is best to use a fresh, unopened sample to ensure the reliability of your experimental results.
- **Inhibitor Removal:** For some applications, particularly polymerization reactions, any added stabilizers (like MEHQ) may need to be removed.^[13] This can often be achieved by passing the compound through a column of basic alumina.^[13]

Workflow for Troubleshooting 2-(Allyloxy)phenol Stability Issues



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Caption: Troubleshooting workflow for **2-(Allyloxy)phenol**.

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